

Navigating the Safe Handling of GSK-7975A: A Procedural Guide

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Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B15615724

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount, particularly when handling investigational compounds like **GSK-7975A**. This guide provides essential, immediate safety and logistical information for the handling and disposal of **GSK-7975A**, a potent and orally available CRAC channel inhibitor. While a comprehensive Safety Data Sheet (SDS) is not publicly available, this document synthesizes known data to support safe laboratory practices.

Core Safety and Handling Parameters

Based on available product information, **GSK-7975A** is classified with "Standard Handling" toxicity. It is a combustible solid, necessitating precautions against ignition sources. Furthermore, its designation as Water Hazard Class 3 (WGK 3) indicates it is severely hazardous to water, requiring stringent disposal protocols to prevent environmental contamination.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **GSK-7975A**.

Parameter	Value	Source
Toxicity	Standard Handling	Sigma-Aldrich[1]
Storage Class Code	11 - Combustible Solids	Sigma-Aldrich
Water Hazard Class (WGK)	3 (Severely hazardous to water)	Sigma-Aldrich
Storage Temperature	-20°C	Sigma-Aldrich, MedchemExpress[1][2]
Stock Solution Stability	Up to 3 months at -20°C	Sigma-Aldrich
Long-term Storage	-80°C (up to 2 years), -20°C (up to 1 year)	MedchemExpress[2]

Experimental Protocols: A Step-by-Step Approach to Safe Handling

Adherence to a strict protocol is critical when working with **GSK-7975A**. The following step-by-step guidance outlines the procedural workflow for handling this compound from receipt to disposal.

Personal Protective Equipment (PPE)

Given the "Standard Handling" classification for a research chemical, the following PPE is mandatory:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.
- Respiratory Protection: While not explicitly stated, a dust mask or respirator should be considered when handling the solid compound to avoid inhalation.

Handling and Preparation of Solutions

- **Work Area:** All handling of solid **GSK-7975A** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- **Weighing:** When weighing the compound, use an analytical balance within a fume hood or a ventilated balance enclosure.
- **Dissolution:** **GSK-7975A** is soluble in DMSO.^{[3][4]} Prepare stock solutions by dissolving the compound in fresh, moisture-free DMSO. For in vivo studies, further dilution into aqueous buffers may be necessary.
- **Storage of Solutions:** Once reconstituted, aliquot stock solutions into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to 3 months. For longer-term storage, refer to the table above.

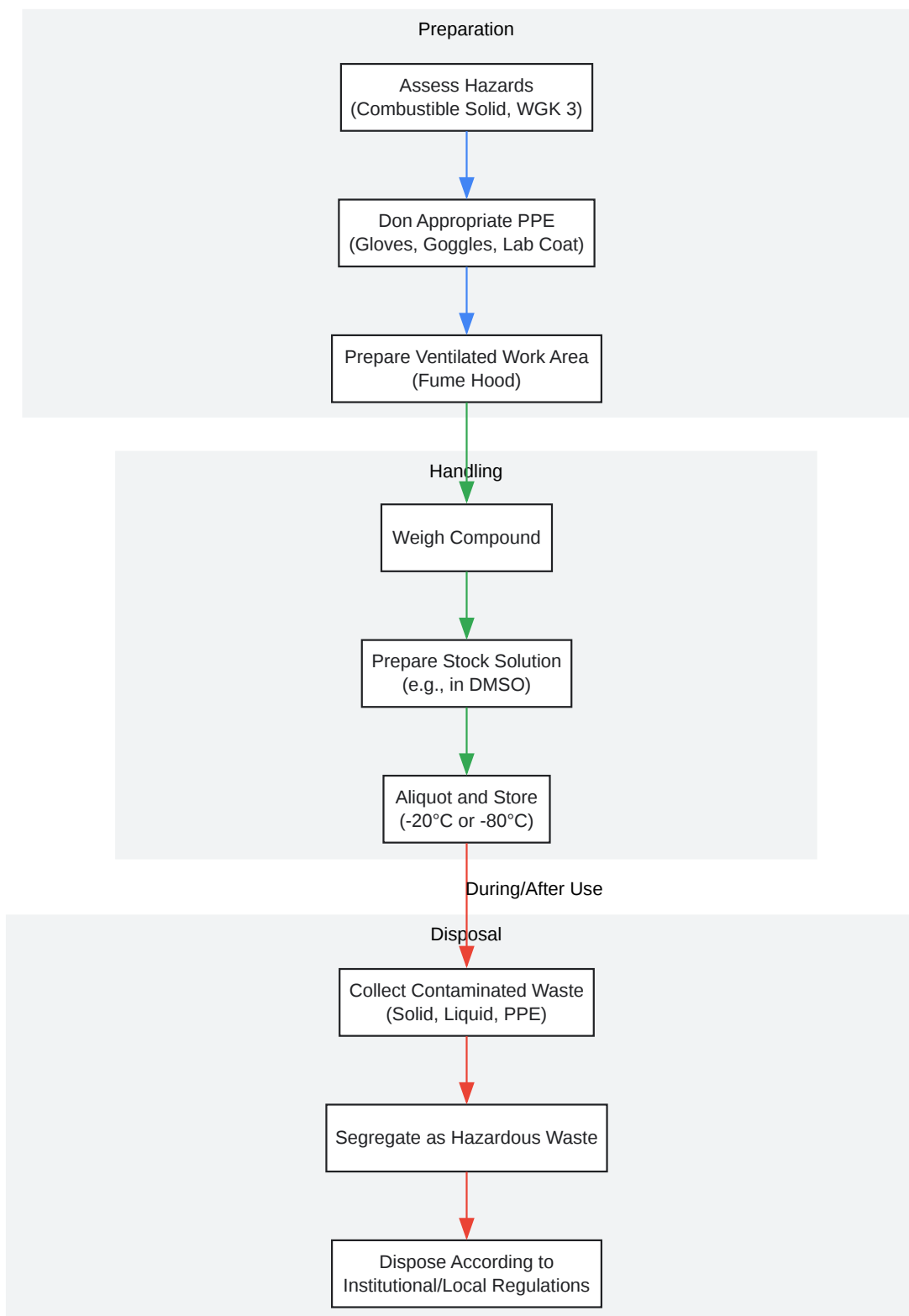
Disposal Plan

Due to its classification as severely hazardous to water (WGK 3), **GSK-7975A** and any materials contaminated with it must be disposed of as hazardous waste.

- **Waste Segregation:** Collect all waste materials, including unused compound, empty vials, contaminated gloves, and pipette tips, in a designated, clearly labeled hazardous waste container.
- **Waste Disposal:** Do not dispose of **GSK-7975A** down the drain. Follow your institution's and local regulations for the disposal of hazardous chemical waste.

Visualizing the Safety Workflow

To further clarify the procedural steps for handling **GSK-7975A**, the following diagrams illustrate the recommended safety and operational workflows.



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Caption: Workflow for Safe Handling of **GSK-7975A**.

By integrating these safety and logistical protocols into your laboratory's standard operating procedures, you can effectively mitigate risks and ensure the safe and responsible handling of **GSK-7975A**.

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